

Application of Dicetyl peroxydicarbonate in the synthesis of high melt strength polypropylene.

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Compound of Interest

Compound Name: *Dicetyl peroxydicarbonate*

Cat. No.: *B1670454*

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Introduction

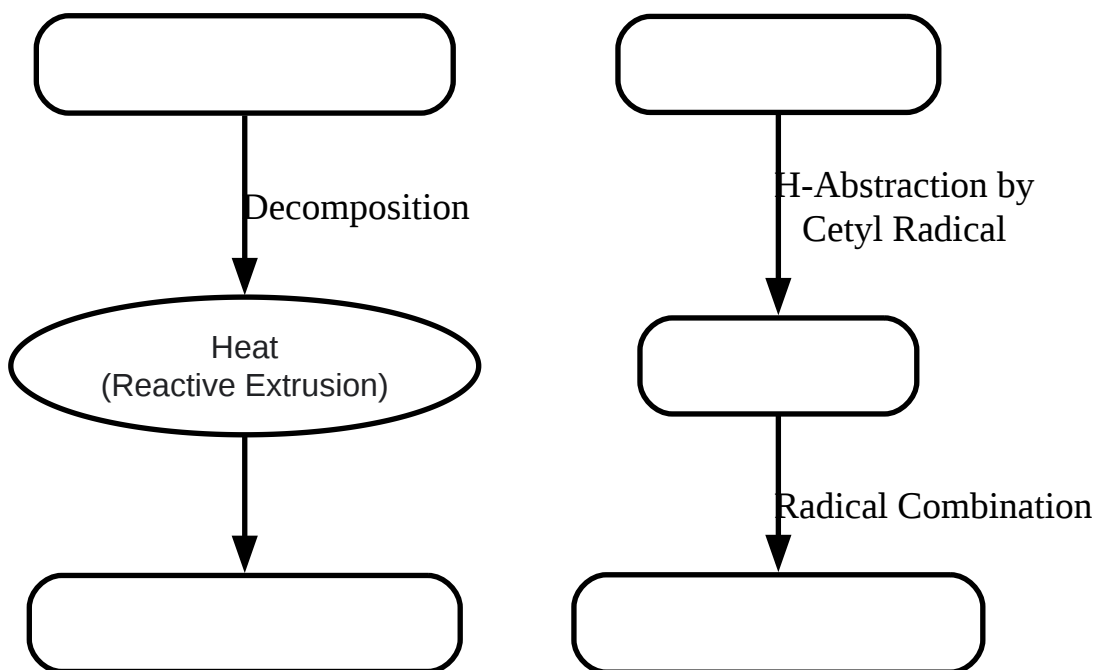
High melt strength polypropylene (HMS-PP) is a modified grade of polypropylene characterized by its superior performance in processes requiring high melt extensibility, such as thermoforming, blow molding, and foaming.[1][2][3][4] The introduction of long-chain branches (LCB) onto the linear polypropylene backbone is a key strategy to enhance its melt strength.[1][5] **Dicetyl peroxydicarbonate** (PODIC), commercially available as Perkadox 24L, has been identified as an effective initiator for creating these long-chain branches during a reactive extrusion process.[1][3][4][6][7][8] This application note provides a detailed overview of the use of PODIC in the synthesis of HMS-PP, including experimental protocols, quantitative data, and a mechanistic diagram.

Mechanism of Action

The modification of polypropylene with **dicetyl peroxydicarbonate** involves a free-radical mechanism initiated by the thermal decomposition of the peroxide during reactive extrusion. The process can be summarized as follows:

- **Initiation:** At elevated temperatures within the extruder, **dicetyl peroxydicarbonate** decomposes to form cetyl carbonate radicals, which subsequently decarboxylate to produce cetyl radicals and carbon dioxide.[3]

- Hydrogen Abstraction: The highly reactive cetyl radicals abstract hydrogen atoms from the polypropylene backbone, creating tertiary polypropylene macroradicals.
- Chain Branching: These macroradicals can then combine with each other, leading to the formation of long-chain branches. This branching structure is responsible for the enhanced melt strength of the modified polypropylene.^[1]



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Caption: Mechanism of polypropylene modification using **dicetyl peroxydicarbonate**.

Experimental Protocols

The following protocols are based on established methodologies for the synthesis of high melt strength polypropylene using **dicetyl peroxydicarbonate** via reactive extrusion.

Materials:

- Isotactic polypropylene (PP) powder or pellets
- **Dicetyl peroxydicarbonate** (PODIC), such as Perkadox 24L
- Antioxidants (e.g., Irganox 1010, Irgafos 168)

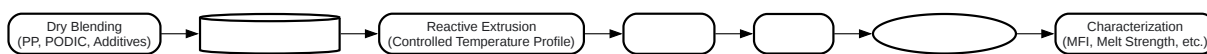
- Acid scavenger (e.g., Calcium Stearate)

Equipment:

- Twin-screw extruder
- Pelletizer
- Melt flow indexer
- Rheometer for measuring melt strength and rheological properties

Protocol for Reactive Extrusion:

- Premixing: The polypropylene, **dicetyl peroxydicarbonate**, antioxidants, and acid scavenger are dry blended at room temperature. A typical formulation includes PP with a specific melt flow rate, PODIC at concentrations ranging from 10 to 200 mmol/kg of PP, 2000 ppm of a primary antioxidant, 2000 ppm of a secondary antioxidant, and 500 ppm of an acid scavenger.[9][10]
- Extrusion: The premixed blend is fed into a twin-screw extruder. The extruder temperature profile is critical and should be set to control the decomposition of the peroxide and the subsequent branching reaction. A typical temperature profile might be:
 - Feed zone: 160°C
 - Compression zone: 180°C
 - Metering zone: 200°C
 - Die: 240°C[10][11]
- Pelletizing: The extruded strands are cooled in a water bath and then pelletized.
- Characterization: The resulting HMS-PP pellets are characterized for their melt flow index (MFI), melt strength, and other rheological and mechanical properties.



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